Application Note: Preparation of Bis(2-(2-butoxyethoxy)ethyl) undecanedioate Stock Solution

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Compound of Interest

Compound Name:	*Bis(2-(2-butoxyethoxy)ethyl) undecanedioate*
CAS No.:	*85284-12-4*
Cat. No.:	*B12661346*

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Abstract & Scientific Context

Bis(2-(2-butoxyethoxy)ethyl) undecanedioate is a specialized diester belonging to the family of polyether-dicarboxylates. Structurally, it consists of an 11-carbon dicarboxylic acid backbone (undecanedioic acid) esterified with 2-(2-butoxyethoxy)ethanol (diethylene glycol monobutyl ether).

In drug development and materials science, this compound acts as a high-performance plasticizer and solubilizing excipient. Its unique amphiphilic structure—combining a lipophilic hydrocarbon chain with hydrophilic ether linkages—allows it to modulate the glass transition temperature (

) of polymers like PLGA or PVC, thereby enhancing the flexibility and drug-release kinetics of polymeric delivery systems.

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This protocol details the precise preparation of a stock solution. Due to the compound's anticipated viscosity and lipophilicity, gravimetric preparation is the mandated standard over volumetric pipetting to ensure quantitative accuracy.

Physicochemical Profile

Note: Specific experimental data for the undecanedioate homolog is rare. The values below are derived from verified structure-property relationships of its adipate (C6) and dodecanedioate (C12) analogs.

Property	Value / Description
Chemical Name	Bis(2-(2-butoxyethoxy)ethyl) undecanedioate
Molecular Formula	
Molecular Weight	504.70 g/mol (Calculated)
Physical State	Viscous, colorless to pale yellow liquid
Predicted Density	~1.01 – 1.04 g/mL (at 25°C)
Solubility (High)	DMSO, Ethanol, Acetone, Chloroform, Dichloromethane
Solubility (Low)	Water, Aqueous Buffers (PBS)
LogP (Predicted)	~3.5 – 4.5 (Lipophilic)

Materials & Equipment

Reagents

- Target Compound: **Bis(2-(2-butoxyethoxy)ethyl) undecanedioate** (>95% purity).
- Primary Solvent:
  - For Biological Assays:Dimethyl Sulfoxide (DMSO), Anhydrous, 99.9%.[1]
  - For Polymer Processing:Dichloromethane (DCM) or Acetone.

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- Inert Gas: Nitrogen (

) or Argon (for long-term storage).

Hardware

- Analytical Balance: Readability of 0.01 mg or 0.1 mg.
- Glass Vials: Amber borosilicate glass with PTFE-lined screw caps (4 mL or 20 mL).
- Positive Displacement Pipettes: Essential for handling viscous liquids accurately.
- Vortex Mixer: High-speed capability.
- Sonicator: Ultrasonic water bath.

Safety & Handling (E-E-A-T)

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Inhalation: Handle concentrated stock and solvents in a chemical fume hood.
- Skin Contact: Lipophilic esters can facilitate the transport of other chemicals across the skin barrier. Wash immediately with soap and water if contact occurs.
- Waste: Dispose of as organic chemical waste (halogenated if using DCM).

Protocol: Gravimetric Stock Preparation

Rationale: Viscous liquids adhere to pipette tips, causing significant volumetric errors (up to 5-10%). Gravimetric preparation (weighing the solute and solvent) eliminates this variable.

Step 1: Solvent Selection & Calculation

Determine the target concentration (

) and volume (

).

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- Standard Stock Concentration: 100 mM (Recommended for stability).
- Mass Required (

  ):

  Example: To make 5 mL of 100 mM stock:

Step 2: Weighing the Compound

- Place a clean, dry amber glass vial on the analytical balance.
- Tare the balance to zero.
- Using a dropper or positive displacement pipette, slowly add the viscous liquid compound to the vial until the mass reaches approximately 252.4 mg.
- Record the exact mass (

). Do not attempt to remove excess liquid to hit the exact number; simply recalculate the solvent volume needed.

Step 3: Solvent Addition (The "Correction" Method)

Instead of adding a fixed volume, add solvent to reach the target concentration based on the actual mass weighed.

- Scenario: You weighed 255.0 mg (0.255 g) instead of 252.4 mg.
- Calculation:
- Action: Add exactly 5.052 mL of DMSO to the vial.

Step 4: Solubilization

- Cap the vial tightly (ensure PTFE liner is present).
- Vortex vigorously for 30–60 seconds.
- If "schlieren" lines (oily streaks) persist, sonicate in a water bath at 30°C for 5 minutes.

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- Inspect visually: The solution must be completely clear and homogeneous.

Storage & Stability

- Temperature: Store at -20°C.
- Hygroscopicity: DMSO is hygroscopic. Water absorption can cause hydrolysis of the ester bonds over time.
  - Best Practice: Aliquot the stock into smaller single-use vials to minimize freeze-thaw cycles and air exposure.
  - Inert Gas: Flush the headspace with Nitrogen or Argon before capping.
- Stability Window:
  - DMSO Stock (-20°C): ~6 months.
  - Aqueous Dilutions: Prepare fresh immediately before use (Hydrolysis risk).

Visualization: Workflow Diagram

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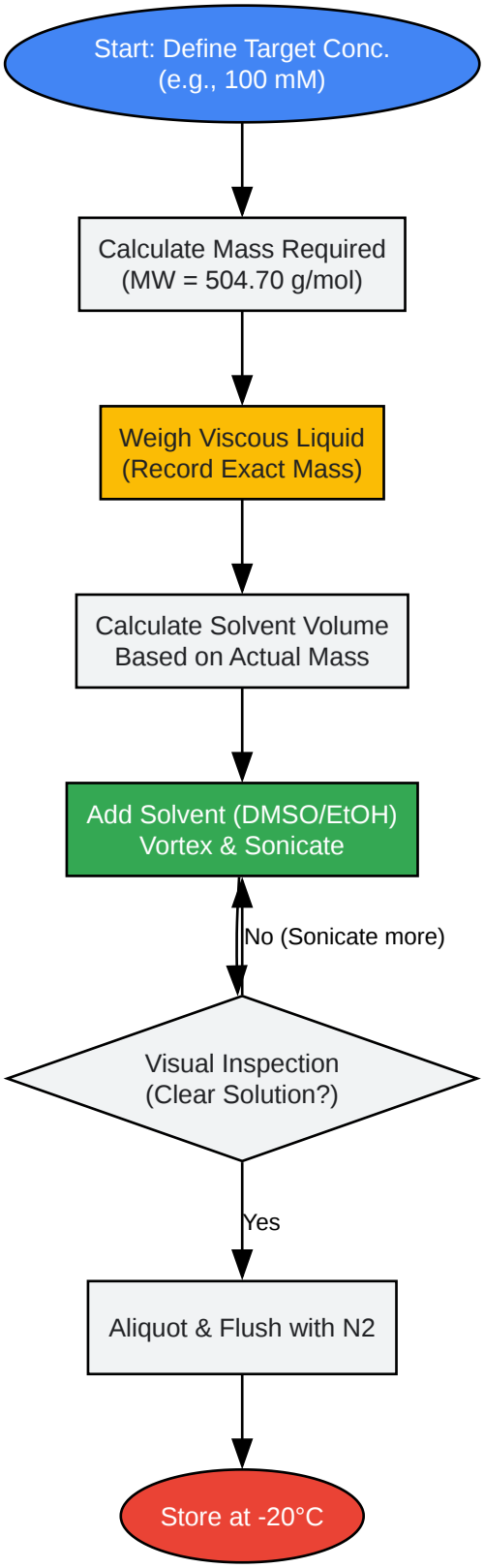

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Figure 1: Gravimetric workflow for preparing accurate stock solutions of viscous lipophilic esters.

References

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Sources

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